

# safety, handling, and storage of 2-Methoxy-4-nitroaniline powder

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methoxy-4-nitroaniline

Cat. No.: B147289

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An In-depth Technical Guide to the Safety, Handling, and Storage of **2-Methoxy-4-nitroaniline** Powder

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the safe handling, storage, and potential hazards of **2-Methoxy-4-nitroaniline** powder. The information is compiled from various safety data sheets and scientific publications to ensure a thorough understanding for professionals working with this chemical.

## Chemical Identification and Physical Properties

**2-Methoxy-4-nitroaniline**, also known as 4-Nitro-o-anisidine, is an organic compound used as an intermediate in the synthesis of azo dyes and pigments, such as Pigment Yellow 74.<sup>[1][2]</sup> It appears as a yellow to orange crystalline powder.<sup>[1][3]</sup>

Property	Value	Reference
CAS Number	97-52-9	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C7H8N2O3	<a href="#">[5]</a>
Molecular Weight	168.15 g/mol	<a href="#">[4]</a>
Melting Point	140-142 °C	<a href="#">[6]</a>
Boiling Point	Decomposes	<a href="#">[7]</a>
Solubility in Water	Slightly soluble (0.2 g/L)	<a href="#">[7]</a>
Appearance	Yellow to orange crystalline powder	<a href="#">[1]</a> <a href="#">[3]</a>
Odor	Odorless to characteristic	<a href="#">[5]</a> <a href="#">[7]</a>

## Hazard Identification and Classification

**2-Methoxy-4-nitroaniline** is classified as a hazardous chemical. It is harmful if swallowed, in contact with skin, or if inhaled.[\[4\]](#)[\[5\]](#) It is also suspected of causing cancer and genetic defects and may cause damage to organs through prolonged or repeated exposure.[\[8\]](#)[\[9\]](#)

Hazard Class	Category	Hazard Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed
Acute Dermal Toxicity	Category 4	H312: Harmful in contact with skin
Acute Inhalation Toxicity	Category 4	H332: Harmful if inhaled
Carcinogenicity	Category 2	H351: Suspected of causing cancer
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Chronic Hazard	Category 2	H411: Toxic to aquatic life with long lasting effects

## Toxicological Data

Toxicological studies have been conducted to determine the acute and chronic effects of **2-Methoxy-4-nitroaniline**.

Toxicity Endpoint	Species	Route	Value	Reference
LD50 (Lethal Dose, 50%)	Rat	Oral	997 mg/kg	[4]
Bacterial Mutagenicity	Salmonella typhimurium TA100 and TA98	In vitro	Positive (with and without metabolic activation)	[3]

## Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **2-Methoxy-4-nitroaniline** are often proprietary. However, based on published research, the following methodologies have been employed:

## Bacterial Mutagenicity Assay (Ames Test)

A study investigating the genotoxicity of **2-Methoxy-4-nitroaniline** utilized the bacterial reverse mutation assay, commonly known as the Ames test.<sup>[3]</sup>

- Objective: To assess the potential of the test chemical to induce gene mutations in bacteria.
- Methodology:
  - Strains of *Salmonella typhimurium* (TA100 and TA98) that are sensitive to mutation are used.
  - The bacteria are exposed to various concentrations of **2-Methoxy-4-nitroaniline**, both with and without an external metabolic activation system (S9 mix), which simulates mammalian metabolism.<sup>[3]</sup>
  - The cultures are incubated, and the number of revertant colonies (bacteria that have mutated back to a state where they can grow in the absence of a specific nutrient) is counted.
  - A significant increase in the number of revertant colonies compared to the control group indicates a mutagenic effect.<sup>[3]</sup> In the case of **2-Methoxy-4-nitroaniline**, significant increases in mutant colonies were observed at concentrations of 250-1000  $\mu$ g/plate.<sup>[3]</sup>

## Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when handling **2-Methoxy-4-nitroaniline** powder to minimize exposure.

## Engineering Controls

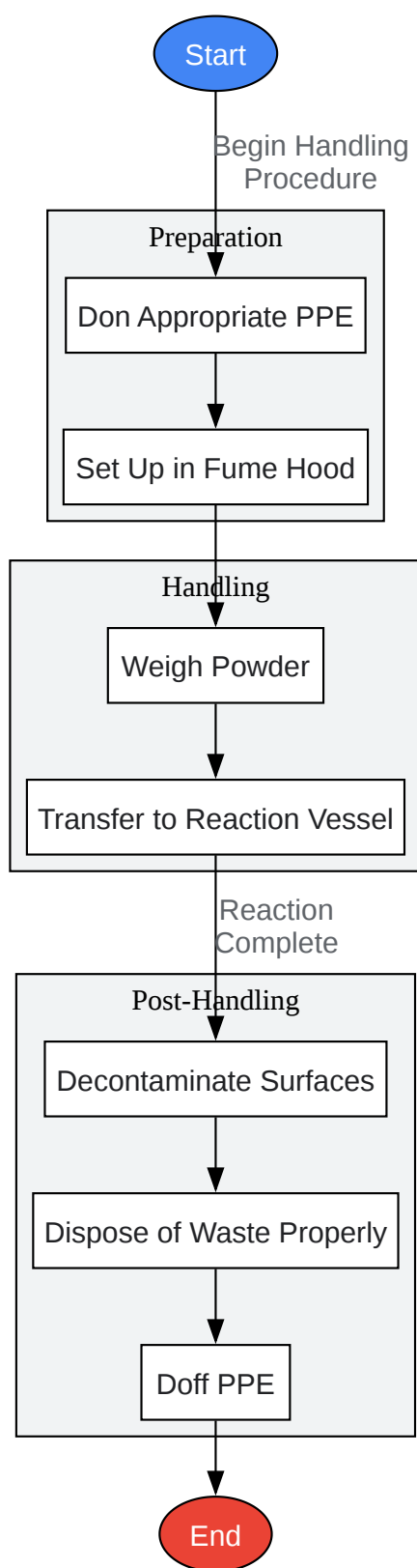
- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.<sup>[7]</sup>

- Emergency eyewash stations and safety showers must be readily available.[\[7\]](#)

## Personal Protective Equipment

PPE Category	Specification	Reference
Eye/Face Protection	Chemical safety goggles or a face shield.	<a href="#">[10]</a>
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	<a href="#">[11]</a>
Skin and Body Protection	Protective clothing, including a lab coat and closed-toe shoes.	<a href="#">[10]</a>
Respiratory Protection	A NIOSH/MSHA-approved respirator should be used when engineering controls are not sufficient to maintain airborne concentrations below exposure limits or when handling large quantities.	<a href="#">[10]</a>

## Handling Workflow Diagram



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Caption: Workflow for the safe handling of **2-Methoxy-4-nitroaniline** powder.

## Storage and Stability

Proper storage is crucial to maintain the integrity of **2-Methoxy-4-nitroaniline** and to prevent hazardous situations.

Storage Parameter	Recommendation	Reference
Temperature	Store below +30°C in a cool, dry place.	<a href="#">[1]</a>
Container	Keep container tightly closed.	<a href="#">[10]</a>
Ventilation	Store in a well-ventilated area.	<a href="#">[10]</a>
Security	Store locked up.	<a href="#">[12]</a>

## Incompatible Materials

**2-Methoxy-4-nitroaniline** should be stored away from the following incompatible materials to avoid hazardous reactions:

- Acids[\[10\]](#)
- Strong oxidizing agents[\[10\]](#)
- Acid anhydrides[\[10\]](#)
- Acid chlorides[\[10\]](#)
- Chloroformates[\[10\]](#)

## Hazardous Decomposition Products

When heated to decomposition, **2-Methoxy-4-nitroaniline** may emit toxic fumes, including:

- Nitrogen oxides (NO<sub>x</sub>)[\[7\]](#)
- Carbon monoxide (CO)[\[7\]](#)
- Carbon dioxide (CO<sub>2</sub>)[\[7\]](#)

## Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

### First Aid Measures

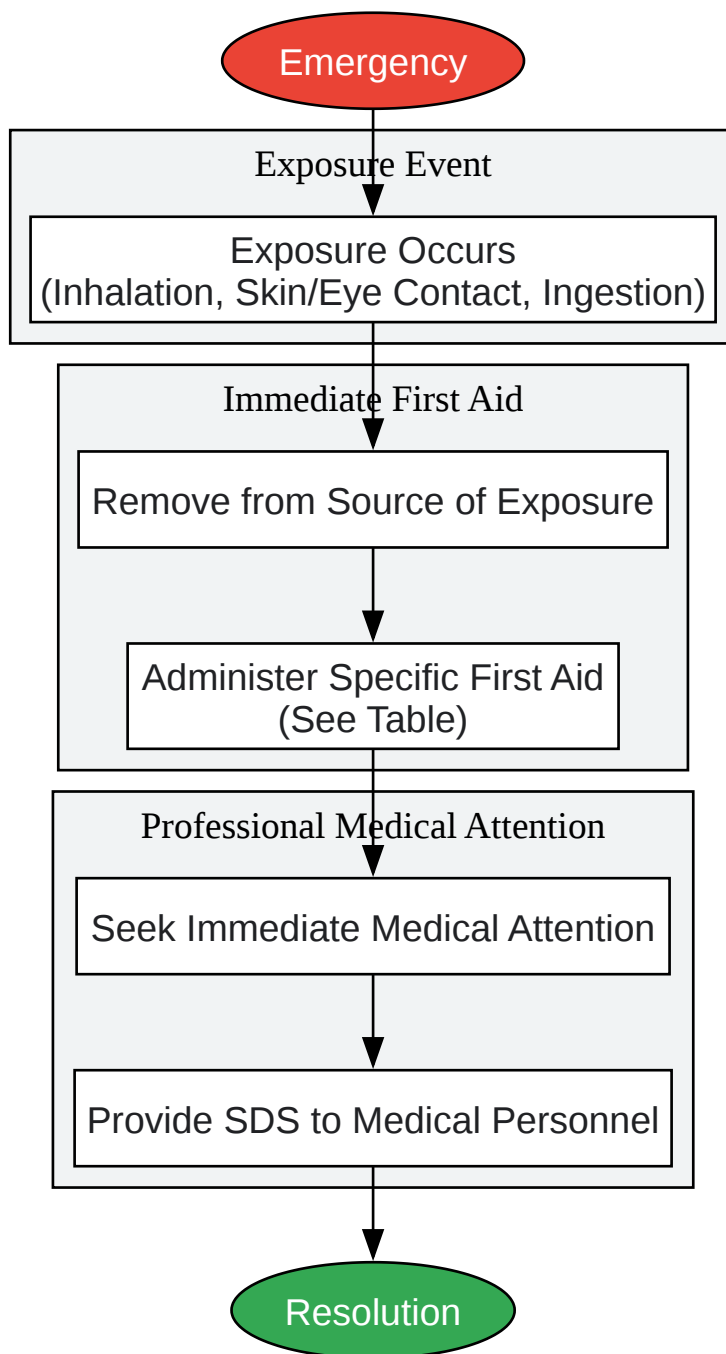
Exposure Route	First Aid Procedure	Reference
Inhalation	Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.	<a href="#">[10]</a>
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.	<a href="#">[10]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.	<a href="#">[10]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.	<a href="#">[11]</a>

### Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment (PPE) as outlined in Section 5.2.
- Containment and Cleanup: For solid spills, avoid creating dust. Moisten the material with a suitable solvent (e.g., 60-70% ethanol) before sweeping it up and placing it in a sealed container for disposal. Decontaminate the spill area with a soap and water solution.[\[13\]](#)



## Logical Relationship Diagram for Emergency Response



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Caption: Logical workflow for responding to an exposure to **2-Methoxy-4-nitroaniline**.

This guide is intended to provide essential safety, handling, and storage information for **2-Methoxy-4-nitroaniline** powder. It is not exhaustive, and users should always consult the most current Safety Data Sheet (SDS) from their supplier and adhere to all applicable institutional and regulatory guidelines.

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- To cite this document: BenchChem. [safety, handling, and storage of 2-Methoxy-4-nitroaniline powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147289#safety-handling-and-storage-of-2-methoxy-4-nitroaniline-powder]

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